

Thermodynamic Properties of 2,3,3-trimethylbutan-1-ol: A Technical Guide

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Compound of Interest

Compound Name: 2,3,3-Trimethylbutan-1-ol

Cat. No.: B1267039

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This technical guide provides a comprehensive overview of the thermodynamic properties of **2,3,3-trimethylbutan-1-ol** (CAS RN: 36794-64-6), a heptyl alcohol with a branched structure. This document collates available data on its physical and thermodynamic characteristics and outlines the standard experimental protocols for their determination.

Core Thermodynamic and Physical Properties

2,3,3-trimethylbutan-1-ol, with the molecular formula $C_7H_{16}O$, possesses a unique structural arrangement that influences its thermodynamic behavior.^[1] While extensive experimental data for this specific isomer is not readily available in public literature, the National Institute of Standards and Technology (NIST) / Thermodynamics Research Center (TRC) Web Thermo Tables (WTT) offer critically evaluated data for this compound.^{[2][3]} Access to this comprehensive dataset is available through a subscription to the NIST Standard Reference Data Program.^[3]

The available data from NIST includes, but is not limited to, the following properties:

- Normal boiling temperature
- Critical temperature, pressure, and density
- Vapor pressure as a function of temperature

- Density as a function of temperature
- Enthalpy of vaporization as a function of temperature
- Heat capacity at constant pressure for the ideal gas state as a function of temperature

A summary of basic physical properties gathered from public sources is presented in Table 1.

Table 1: Physical Properties of **2,3,3-trimethylbutan-1-ol**

Property	Value	Source
Molecular Formula	C7H16O	[1]
Molecular Weight	116.20 g/mol	[1]
IUPAC Name	2,3,3-trimethylbutan-1-ol	[1]
CAS Registry Number	36794-64-6	[1]

Experimental Protocols for Thermodynamic Property Determination

Standardized experimental methodologies are crucial for obtaining high-quality thermodynamic data. The following sections detail the protocols for determining key thermodynamic properties of alcohols like **2,3,3-trimethylbutan-1-ol**.

Determination of Enthalpy of Combustion by Calorimetry

The enthalpy of combustion is a fundamental thermodynamic property that can be determined experimentally using a calorimeter.

Principle: A known mass of the alcohol is combusted in an excess of oxygen, and the heat released is absorbed by a calorimeter containing a known mass of water. The temperature change of the water is used to calculate the heat of combustion.

Apparatus:

- Spirit lamp
- Copper calorimeter (or a similar insulated vessel)
- Thermometer or digital temperature probe
- Electronic balance
- Measuring cylinder
- Stirrer
- Draught shield

Procedure:

- A specific volume of water (e.g., 100 cm³) is measured and placed into the copper calorimeter.
- The initial temperature of the water is recorded.
- The spirit lamp containing **2,3,3-trimethylbutan-1-ol** is weighed accurately.
- The lamp is placed under the calorimeter, and the wick is lit.
- The water is stirred continuously, and the temperature is monitored until a significant rise (e.g., 20 °C) is observed.
- The flame is extinguished, and the final temperature of the water is recorded.
- The spirit lamp is immediately reweighed to determine the mass of alcohol burned.
- The heat absorbed by the water (Q) is calculated using the formula: $Q = m \times c \times \Delta T$ where:
 - m is the mass of the water
 - c is the specific heat capacity of water (4.18 J g⁻¹ K⁻¹)
 - ΔT is the change in temperature of the water

- The enthalpy of combustion per mole is then calculated by dividing the heat absorbed by the number of moles of alcohol combusted.

Sources of Error and Refinements: Significant heat loss to the surroundings is a major source of error in simple calorimetry. To improve accuracy, a bomb calorimeter is used for more precise measurements. This apparatus allows for combustion to occur in a sealed container, minimizing heat loss.

Determination of Vapor Pressure by the Static Method

The static method is a direct and accurate way to measure the vapor pressure of a liquid at different temperatures.

Principle: A sample of the liquid is placed in a thermostated, evacuated container. At a given temperature, the liquid will evaporate until the vapor phase is saturated, and the pressure of this vapor is measured directly.

Apparatus:

- Thermostated vacuum-tight container (isoteniscope)
- Pressure sensor (manometer)
- Temperature probe
- Vacuum pump
- Water bath or heating mantle

Procedure:

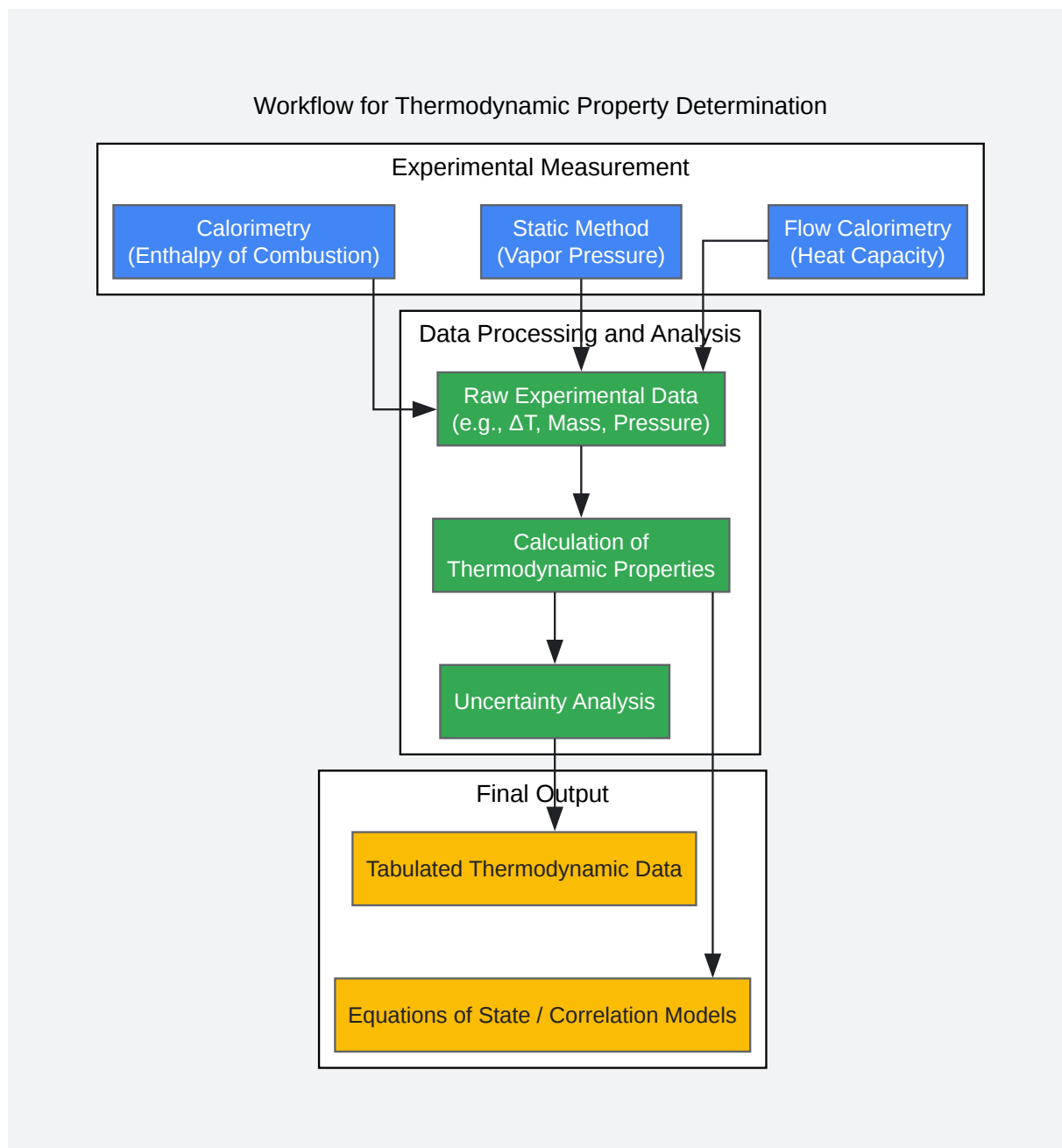
- The liquid sample is placed in the container, and any dissolved gases are removed by repeated freeze-pump-thaw cycles under vacuum.
- The container is heated to the desired temperature using a water bath or heating mantle.
- The system is allowed to reach thermal equilibrium, at which point the pressure inside the container, measured by the manometer, corresponds to the vapor pressure of the liquid at

that temperature.

- Measurements are taken at various temperatures to obtain the vapor pressure curve.

Logical Workflow for Thermodynamic Property Determination

The following diagram illustrates the logical workflow for the experimental determination and analysis of the thermodynamic properties of a substance like **2,3,3-trimethylbutan-1-ol**.



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